

### A Guide to Inter-Laboratory Comparison of DEHP Measurement

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of analytical methodologies for the measurement of Di(2-ethylhexyl) phthalate (DEHP) and its metabolites across various matrices. It is designed to assist researchers, scientists, and drug development professionals in selecting appropriate analytical methods and understanding the expected inter-laboratory variability. The information is compiled from various inter-laboratory comparison studies, proficiency tests, and validated analytical methods.

## Introduction to DEHP and the Importance of Accurate Measurement

Di(2-ethylhexyl) phthalate (DEHP) is a widely used plasticizer, primarily in polyvinyl chloride (PVC) products, to impart flexibility.[1][2] Its applications are extensive, ranging from medical devices such as intravenous bags and tubing to food contact materials and children's toys.[1][2] However, DEHP is not chemically bound to the polymer matrix and can leach into the surrounding environment, leading to human exposure.[1] Concerns over its potential endocrine-disrupting and reprotoxic effects have led to regulations and restrictions on its use in many consumer products.[2]

Accurate and reliable measurement of DEHP and its metabolites in various matrices is crucial for:



- Regulatory Compliance: Ensuring products meet the maximum allowable limits for DEHP.
- Human Biomonitoring: Assessing human exposure levels and understanding potential health risks.
- Environmental Monitoring: Tracking the prevalence and fate of DEHP in the environment.
- Quality Control: Verifying the composition of materials and products.

Inter-laboratory comparisons and proficiency testing (PT) schemes are essential tools for evaluating and improving the accuracy and comparability of measurement results among different laboratories.[3] These studies help identify potential analytical challenges and promote the harmonization of analytical methods.

### **Analytical Methodologies for DEHP Measurement**

The most common analytical techniques for the determination of DEHP and its metabolites are gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). The choice of method often depends on the matrix, the target analytes (parent DEHP or its metabolites), and the required sensitivity.

### **Gas Chromatography-Mass Spectrometry (GC-MS)**

GC-MS is a robust and widely used technique for the analysis of DEHP in solid matrices such as plastics, food packaging, and medical devices.[4][5] It offers high separation efficiency and specific detection.

# Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the preferred method for the analysis of DEHP metabolites in biological matrices like urine. This is because the metabolites are more polar and often conjugated, making them more amenable to liquid chromatography separation. LC-MS/MS provides high sensitivity and specificity, allowing for the detection of low concentrations of metabolites.

### **Inter-Laboratory Comparison Data**



This section presents a summary of quantitative data from inter-laboratory comparison studies for the measurement of DEHP and its metabolites.

#### **DEHP Metabolites in Human Urine**

An inter-laboratory comparison investigation was conducted as part of the HBM4EU project to assess the proficiency of European laboratories in analyzing phthalate biomarkers in human urine. The study involved four proficiency testing rounds with 28 participating laboratories. The results for key DEHP metabolites are summarized below.

Table 1: Inter-Laboratory Comparison Results for DEHP Metabolites in Human Urine (HBM4EU Project)

| Analyte  | Concentration Range (ng/mL) | Number of Labs | Inter-laboratory<br>Reproducibility<br>(RSD%) |
|--|-----------------------------|----------------|---|
| MEHP (mono(2-<br>ethylhexyl) phthalate)                | 0.2 - 138                   | 28             | 24%   |
| MEHHP (mono(2-<br>ethyl-5-hydroxyhexyl)<br>phthalate)  | 0.2 - 138                   | 28             | 24%   |
| MEOHP (mono(2-<br>ethyl-5-oxohexyl)<br>phthalate)      | 0.2 - 138                   | 28             | 24%   |
| MECPP (mono(2-<br>ethyl-5-carboxypentyl)<br>phthalate) | 0.2 - 138                   | 28             | 24%   |

Source: Proficiency and Interlaboratory Variability in the Determination of Phthalate and DINCH Biomarkers in Human Urine: Results from the HBM4EU Project[3]

The study demonstrated a significant improvement in laboratory performance over the four rounds, with an average satisfactory performance rate of 90% achieved by the end of the



program.[3] The inter-laboratory reproducibility for single-isomer phthalates like DEHP was found to be around 24%.[3]

# **DEHP** in Solid Matrices (e.g., Polymers, Food Contact Materials)

While comprehensive inter-laboratory comparison reports for DEHP in solid matrices are less publicly available than for biological samples, individual studies and proficiency tests provide insights into the expected performance of analytical methods.

Table 2: Typical Performance of Analytical Methods for DEHP in Solid Matrices

| Matrix                      | Analytical<br>Method   | Limit of<br>Detection<br>(LOD) | Limit of<br>Quantificati<br>on (LOQ) | Recovery<br>(%)  | Reference |
|-----------------------------|------------------------|--------------------------------|--------------------------------------|--|-----------|
| PVC Toys                    | HPLC-PAD               | 0.03 mg/L                      | -                                    | 82.85 -<br>107.40  | [6]       |
| Food<br>Packaging           | HS-<br>SPME/GC-<br>qMS | 0.03 - 0.08<br>μg/L            | 0.10 - 0.24<br>μg/L                  | 92 - 108   | [7]       |
| Medical<br>Devices<br>(PVC) | GC-MS                  | -                              | -                                    | 89.6 - 101.5<br>(ethanol/wate<br>r) 91.0 - 98.9<br>(whole blood) | [5]       |

These values represent typical performance characteristics from single-laboratory validation studies and may not fully reflect the inter-laboratory variability. Participation in proficiency testing schemes is recommended to assess and ensure laboratory performance.

### **Experimental Protocols**

This section provides detailed methodologies for the analysis of DEHP and its metabolites in different matrices.



## Analysis of DEHP Metabolites in Human Urine by LC-MS/MS

This protocol is a generalized procedure based on the methods used in the HBM4EU interlaboratory comparison.[3]

- 1. Sample Preparation:
- Take a 0.5 mL aliquot of urine.
- Add isotopically labeled internal standards and a buffer solution.
- Perform enzymatic deconjugation of the glucuronidated metabolites at 37°C for 2 hours.
- 2. Extraction:
- Extract the deconjugated metabolites using online or offline solid-phase extraction (SPE).
- 3. Instrumental Analysis:
- Analyze the extract by liquid chromatography-tandem mass spectrometry (LC-MS/MS) with electrospray ionization in negative mode (ESI-).
- Acquire data using at least two mass transitions for each analyte to ensure specificity.
- 4. Quality Control:
- Include calibration standards, procedural blanks, and quality control materials in each analytical batch.
- Monitor the performance against established acceptance criteria.

### **Analysis of DEHP in PVC Plastics by GC-MS**

This protocol is based on a common approach for the analysis of phthalates in plastic materials.

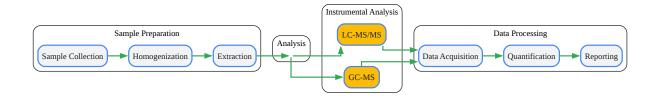
1. Sample Preparation:



- Cut the PVC sample into small pieces.
- Accurately weigh a representative portion of the sample.
- Perform solvent extraction using a suitable solvent such as tetrahydrofuran (THF) followed by precipitation of the polymer with a non-solvent like hexane or methanol.
- Alternatively, use ultrasonic extraction with an appropriate solvent.
- 2. Instrumental Analysis:
- Inject an aliquot of the extract into a gas chromatograph-mass spectrometer (GC-MS).
- Use a suitable capillary column for the separation of phthalates.
- Operate the mass spectrometer in full scan or selected ion monitoring (SIM) mode for detection and quantification.
- 3. Quality Control:
- Analyze a method blank and a fortified sample with each batch of samples.
- Use an internal standard for quantification to correct for variations in extraction efficiency and instrument response.

#### **Visualizations**

### **Experimental Workflow for DEHP Analysis**

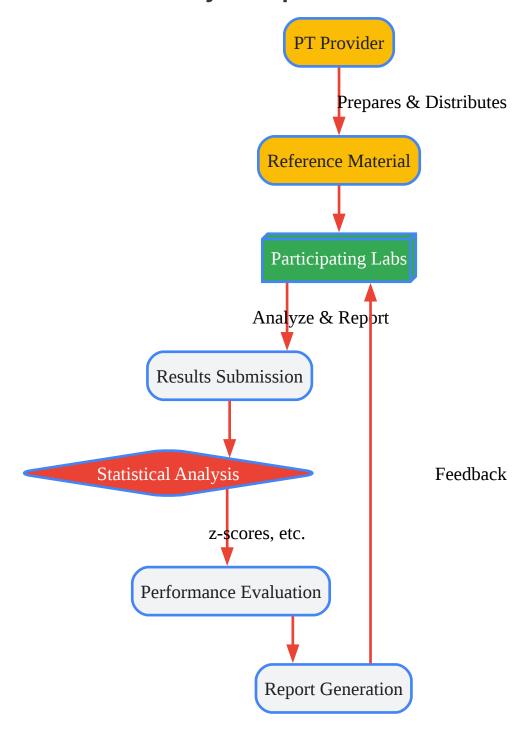




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Caption: General experimental workflow for the analysis of DEHP.

### **Logic of Inter-Laboratory Comparison**



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Caption: Logical flow of an inter-laboratory comparison study.

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